

PHT-427: Comprehensive Safety and Handling Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PHT-427
CAS No.: 1178893-77-0
Cat. No.: B7881768

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety, logistical, and operational information for the proper handling and disposal of **PHT-427**, a dual inhibitor of Akt and phosphoinositide-dependent protein kinase-1 (PDK1). Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Chemical and Safety Data

PHT-427 is a potent research chemical used in studies of the PI3K/Akt signaling pathway.^{[1][2]}
^[3] Below is a summary of its key chemical and safety properties.

Property	Value	Reference
Chemical Name	4-dodecyl-N-1,3,4-thiadiazol-2-yl-benzenesulfonamide	[1][3]
Synonyms	Akt Inhibitor XIV	[1]
CAS Number	1191951-57-1	[1]
Molecular Formula	C ₂₀ H ₃₁ N ₃ O ₂ S ₂	
Molecular Weight	409.61 g/mol	[2]
Solubility	DMSO: 82 mg/mL (200.19 mM), Water: Insoluble	
Hazard Classifications	GHS Classification (DC Chemicals): Acute toxicity, Oral (Category 4), H302; Acute aquatic toxicity (Category 1), H400; Chronic aquatic toxicity (Category 1), H410. GHS Classification (Cayman Chemical): The substance is not classified, according to the Globally Harmonized System (GHS).	[1][4]

Note on Conflicting Hazard Information: Safety Data Sheets (SDS) from different suppliers provide conflicting classifications. While one source indicates no significant hazard, another classifies **PHT-427** as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1][4] It is imperative to handle and dispose of **PHT-427** with caution, adhering to the more stringent guidelines to ensure safety.

Proper Disposal Procedures

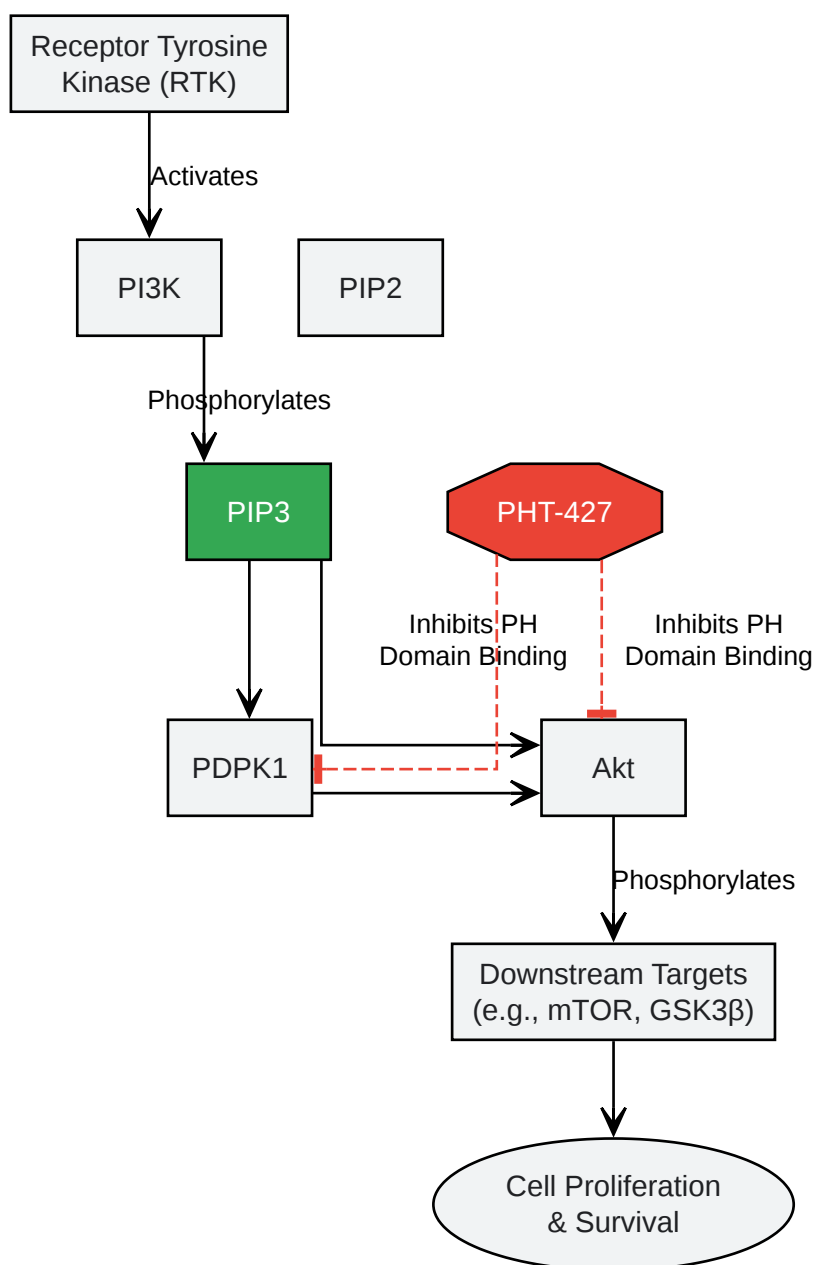
Due to the classification of **PHT-427** as very toxic to aquatic life by at least one supplier, it is crucial to avoid environmental release.[4] Do not dispose of **PHT-427** down the drain or in regular trash.

Step-by-Step Disposal Protocol:

- Segregation: Keep **PHT-427** waste separate from other chemical waste streams to avoid incompatible mixtures.
- Containerization:
 - Collect solid **PHT-427** waste in a clearly labeled, sealed container.
 - For solutions of **PHT-427**, use a dedicated, leak-proof container. If the solvent is hazardous (e.g., DMSO), the container must be appropriate for that solvent.
 - The first rinse of any glassware that has contained **PHT-427** must be collected as hazardous waste.[5]
- Labeling: Label the waste container clearly with "Hazardous Waste," the full chemical name "**PHT-427**," and the associated hazards (e.g., "Acutely Toxic," "Aquatic Hazard").
- Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials.[6]
- Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company. Dispose of the contents and container at an approved waste disposal plant.[4]

Signaling Pathway and Mechanism of Action

PHT-427 is a dual inhibitor that binds to the pleckstrin homology (PH) domain of both Akt and PDK1.[2][3] This binding action prevents their translocation to the plasma membrane, thereby inhibiting the PI3K/Akt signaling pathway, which is crucial for cell proliferation and survival.[2][7]



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Caption: **PHT-427** inhibits the PI3K/Akt pathway by targeting the PH domains of Akt and PDPK1.

Experimental Protocols Overview

PHT-427 has been utilized in various experimental settings to investigate its antitumor properties. While specific, step-by-step protocols are proprietary to the conducting laboratories, the methodologies employed in published research are summarized below.

In Vitro Experiments

- **Kinase Inhibition Assays:** The inhibitory activity of **PHT-427** on Akt and PDPK1 is quantified using kinase assays. The half-maximal inhibitory concentration (IC₅₀) has been determined in various cancer cell lines, such as an IC₅₀ of 8.6 μM in BxPC-3 cells.[2]
- **Cell Proliferation Assays:** The effect of **PHT-427** on cancer cell growth is measured using assays like the MTT or SRB assay. For instance, it has shown antiproliferative effects in Panc-1 cells with an IC₅₀ of 65 μM.[2]
- **Apoptosis Assays:** **PHT-427**'s ability to induce programmed cell death is assessed through methods such as Annexin V staining or TUNEL assays.[2]
- **Western Blotting:** This technique is used to measure the phosphorylation status of Akt, PDPK1, and their downstream targets to confirm the mechanism of action of **PHT-427** within the cell.[7]

In Vivo Experiments

- **Xenograft Models:** **PHT-427** has demonstrated significant antitumor activity in various mouse xenograft models.[2] In these studies, human cancer cells (e.g., BxPC-3 pancreatic, MCF-7 breast, A-549 lung) are implanted in immunocompromised mice.[2] The mice are then treated with **PHT-427** (e.g., at doses of 125 to 250 mg/kg), and tumor growth is monitored over time.[2]
- **Pharmacokinetic Studies:** To understand its absorption, distribution, metabolism, and excretion, **PHT-427** is administered to animals, and its concentration in plasma is measured over time using techniques like HPLC-MS.

This guide is intended to provide a foundation for the safe and effective use of **PHT-427** in a research setting. Always consult your institution's specific safety protocols and the most recent Safety Data Sheet from your supplier before handling any chemical.

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References

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